

Proper Disposal of Propiophenone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Propiophenone	
Cat. No.:	B1677668	Get Quote

For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents like **propiophenone** are paramount for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the proper disposal of **propiophenone**, aligning with safety regulations and promoting a culture of responsibility within the laboratory.

Immediate Safety Considerations

Propiophenone is a combustible liquid that can cause serious eye irritation.[1][2] It is crucial to handle this chemical in a well-ventilated area, preferably within a laboratory fume hood, to avoid inhalation of vapors or mist.[1][3] Personal protective equipment (PPE) is mandatory when handling **propiophenone**.

Required Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[1][3]
- Hand Protection: Handle with compatible gloves. Contaminated gloves must be disposed of after use in accordance with laboratory best practices.[1][3]
- Skin and Body Protection: Wear impervious clothing to prevent skin contact.[1]

In case of accidental exposure, follow these first-aid measures immediately:



- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][3]
- Skin Contact: Wash off with soap and plenty of water.[1][3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[1][3]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person.
 Rinse mouth with water and consult a physician.[1][3]

Propiophenone Properties and Hazards

Understanding the quantitative data of **propiophenone** is essential for its safe handling and disposal.

Property	Value
Molecular Weight	134.18 g/mol [1]
Physical State	Liquid[1]
Appearance	Colorless to pale yellow liquid[1]
Melting Point	17 - 21 °C (63 - 70 °F)[1][4]
Boiling Point	218 °C (424 °F)[1][4]
Flash Point	92 °C (198 °F)[1]
Density	1.009 g/mL[1]
Water Solubility	2 g/L[1]
Vapor Pressure	0.23 hPa at 25 °C (77 °F)[1]
Vapor Density	4.63 (Air = 1)[1]

GHS Hazard Classification:

Flammable liquids (Category 4)[1]



Eye irritation (Category 2A)[1]

Step-by-Step Disposal Protocol

The disposal of **propiophenone** must be handled as hazardous waste.[3] Do not dispose of it down the drain or in regular trash.[3][5][6]

Methodology for **Propiophenone** Waste Disposal:

- Waste Identification and Segregation:
 - Identify the waste stream containing propiophenone.
 - Do not mix propiophenone waste with other incompatible chemical wastes, such as strong oxidizing agents or strong bases.[1][6]
 - Keep liquid propiophenone waste separate from solid waste.[6]
- Container Selection:
 - Use a suitable, leak-proof container for storing liquid propiophenone waste. Plastic bottles are often preferred over glass to minimize the risk of breakage.[5]
 - Ensure the container is chemically compatible with **propiophenone**.
 - The container must have a secure, tight-fitting lid.[6]
 - Do not overfill the container; leave adequate headspace (at least 10%) for expansion.
- Labeling:
 - Clearly label the waste container with the words "HAZARDOUS WASTE".[5][6]
 - The label must include:
 - The full chemical name: "Propiophenone". Do not use abbreviations or chemical formulas.[5][6]
 - The quantity of the waste.



- The date of waste generation.[5]
- The place of origin (e.g., department, room number).[5]
- The name and contact information of the principal investigator.[5]
- Appropriate hazard pictograms.[5]

Storage:

- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA)
 near the point of generation.
- Store the container in a cool, dry, and well-ventilated place, away from heat and ignition sources.[1][3]
- Use secondary containment for liquid waste to prevent spills.[6]

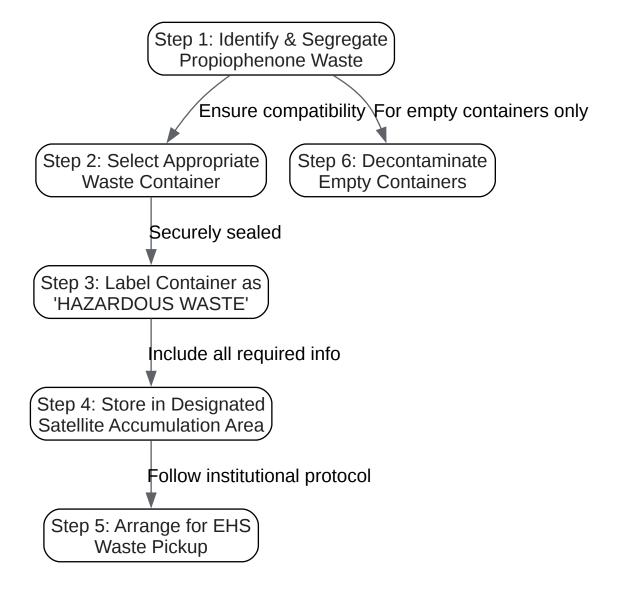
Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental
 Health and Safety (EHS) office or a licensed disposal company.[3][5]
- Follow your institution's specific procedures for hazardous waste pickup.[5][6]
- For empty propiophenone containers, triple-rinse them with a suitable solvent. The
 rinsate must be collected and treated as hazardous waste.[7][8] After triple-rinsing, the
 container can typically be disposed of as regular trash, but confirm with your institution's
 EHS guidelines.[7][8]

Propiophenone Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **propiophenone**.





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- To cite this document: BenchChem. [Proper Disposal of Propiophenone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677668#propiophenone-proper-disposal-procedures]

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